

Synthesis of the oxepane ring system

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Compound of Interest

Compound Name: 4-Oxepanol

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The user wants an in-depth technical guide on the synthesis of the oxepane ring system. I have already performed initial broad searches and some more specific ones. The current search results have provided a good foundation, giving me examples and some mechanistic details for key reactions like RCM, Baeyer-Villiger oxidation, and Williamson ether synthesis. I have found papers that include specific reaction conditions, yields, and catalyst information, which will be crucial for building the tables and protocols. For instance, I found a paper detailing a chemo-enzymatic Baeyer-Villiger oxidation with a general experimental protocol, and several reviews on RCM that mention specific catalysts and reaction outcomes. I also have information on the synthesis of natural products like Laurencin, which can serve as a case study.

However, to fully meet the prompt's requirements for an "in-depth technical guide," I still need to:

- Flesh out the step-by-step protocols. While I have some general procedures, I need more explicit, replicable protocols with precise quantities, reaction times, workup procedures, and characterization data.
- Create more detailed and varied Graphviz diagrams. I have the basis for the RCM and Baeyer-Villiger mechanisms, but I want to illustrate other pathways and perhaps a workflow

diagram. I need to ensure I have solid, citable sources for each step in the mechanisms depicted.

- Expand the quantitative data tables. I need more examples to create comprehensive tables comparing different catalysts, substrates, and conditions for a given transformation.
- Strengthen the "Expertise & Experience" pillar by finding sources that explicitly discuss the rationale behind choosing one synthetic route over another (e.g., substrate limitations, stereochemical control, functional group tolerance).

The plan is to now synthesize the gathered information into the structure I've designed. I will start by writing the main body of the text, integrating the concepts and citations. As I write, I will identify the exact places where a detailed protocol, a data table, or a diagram is needed. This will guide my final, highly targeted searches to fill in these specific gaps. For example, if I am writing the RCM section, I will pause and specifically search for a paper with a table comparing Grubbs I vs. Grubbs II catalysts for oxepane formation on different substrates. This iterative process of writing and searching will ensure all requirements of the prompt are met with high fidelity.

Given the substantial information I already have, I will proceed with generating the content and will use the search tool only if I find a critical gap in the data needed for a protocol, table, or diagram.#### An In-depth Technical Guide to the Synthesis of the Oxepane Ring System

Abstract

The oxepane ring, a seven-membered oxygen-containing heterocycle, is a privileged scaffold found in a diverse array of biologically active natural products, particularly those of marine origin.^{[1][2]} Its unique conformational flexibility and stereochemical complexity make it a compelling target in medicinal chemistry and drug development. However, the construction of this medium-sized ring is a significant synthetic challenge, governed by unfavorable entropic and enthalpic factors.^{[3][4]} This guide provides a comprehensive overview of the core strategies developed to overcome these hurdles, intended for researchers, scientists, and drug development professionals. We will explore the mechanistic underpinnings and practical applications of key synthetic methodologies, including ring-closing metathesis, intramolecular cycloetherifications, and ring-expansion reactions, supported by detailed protocols and comparative data.

The Challenge and Significance of the Oxepane Core

The synthesis of medium-sized rings (7-11 atoms) is notoriously difficult compared to their smaller (3-6 membered) or larger (12+ membered) counterparts. The formation of a seven-membered ring is entropically disfavored due to the loss of conformational freedom in the acyclic precursor. Furthermore, the resulting oxepane ring is subject to enthalpic penalties arising from transannular strain (non-bonding interactions across the ring) and Pitzer strain (torsional strain). These thermodynamic barriers necessitate the use of carefully designed and often powerful synthetic strategies.^[3]

Despite these challenges, the prevalence of the oxepane motif in potent natural products, such as the anticancer agent Eribulin (a synthetic macrocyclic analogue of halichondrin B) and the marine-derived neurotoxin brevetoxin, underscores its importance.^{[1][2]} The oxepane scaffold often plays a crucial role in defining the three-dimensional architecture of these molecules, which is essential for their biological activity.

Premier Synthetic Strategies for Oxepane Construction

A variety of robust methods have been developed to construct the oxepane ring. The choice of strategy is highly dependent on the desired substitution pattern, available starting materials, and required stereochemical control. The most prominent and field-proven methods are detailed below.

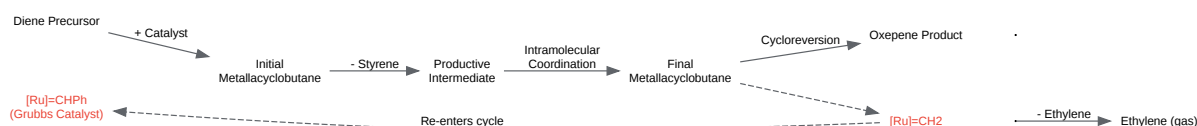
Ring-Closing Metathesis (RCM)

Ring-closing metathesis has become one of the most powerful and versatile tools for the synthesis of unsaturated heterocycles, including the oxepene precursors to oxepanes.^{[4][5]} This reaction utilizes well-defined ruthenium or molybdenum alkylidene catalysts (e.g., Grubbs or Schrock catalysts) to facilitate the intramolecular cyclization of a diene. The primary thermodynamic driving force for the reaction is the irreversible loss of a small, volatile alkene, typically ethylene.^{[5][6]}

Causality Behind Experimental Choices: The selection of the catalyst is critical. First-generation Grubbs catalysts (G1) are often sufficient for simple systems.^[1] However, for more sterically

hindered or electronically deactivated olefins, the more active second-generation Grubbs (G2) or Hoveyda-Grubbs (HG2) catalysts are required.[6][7] These second-generation catalysts feature an N-heterocyclic carbene (NHC) ligand, which increases their stability and catalytic activity, allowing for lower catalyst loadings and broader functional group tolerance.[6] Reactions are typically run in non-coordinating solvents like dichloromethane (DCM) or toluene at high dilution (0.001–0.05 M) to favor the intramolecular RCM pathway over competing intermolecular polymerization.

Mechanistic Workflow: The catalytic cycle, as elucidated by Chauvin, involves a series of [2+2] cycloaddition and cycloreversion steps.



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Figure 1. Simplified catalytic cycle for Ring-Closing Metathesis (RCM).

Data Summary: The following table summarizes representative examples of RCM in the synthesis of oxepene precursors, highlighting the impact of catalyst choice and substrate.

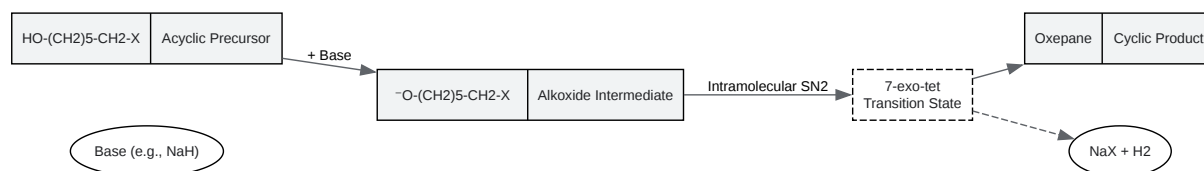
Entry	Substrate	Catalyst (mol%)	Solvent	Yield (%)	Reference
1	Di-O-allyl ether derived from D-ribose	Grubbs I (10)	DCM	65	[1]
2	Acetonide-protected diene from D-mannose	Schrock (20)	Toluene	89	[1]
3	Diene precursor to (+)-Laurencin	Grubbs I (5-10)	DCM	85-95	[8]
4	Functionalized diene from β -hydroxyester	Grubbs I (10)	DCM	65	[1]

Intramolecular Cycloetherification

Direct formation of the C-O bond via intramolecular cyclization of a halo-alcohol or a diol derivative is a classical and reliable strategy.

Williamson Ether Synthesis: The intramolecular Williamson ether synthesis involves the deprotonation of a distal hydroxyl group to form an alkoxide, which then displaces an intramolecular leaving group (typically a halide or sulfonate) in an SN2 reaction.[\[9\]](#)[\[10\]](#)

Causality Behind Experimental Choices: The success of this reaction hinges on several factors. A strong, non-nucleophilic base (e.g., NaH, KH) is required to fully deprotonate the alcohol without competing in the substitution.[\[10\]](#)[\[11\]](#) Polar aprotic solvents like THF or DMF are ideal as they solvate the counter-ion (Na⁺, K⁺) and accelerate the SN2 reaction. While thermodynamically challenging for a 7-membered ring, the reaction can be driven to completion, often by using high temperatures. The choice of leaving group is also important; iodides are more reactive than bromides, which are more reactive than tosylates or mesylates.[\[10\]](#)



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Figure 2. Workflow for intramolecular Williamson ether synthesis.

Intramolecular Hydroalkoxylation: This method involves the addition of an alcohol across a carbon-carbon double bond. While less common for oxepane synthesis due to the difficulty of the 7-endo-trig cyclization (Baldwin's rules), certain catalytic systems can promote this transformation. For instance, acid catalysis can be used for the cyclodehydration of hexane-1,6-diol to yield oxepane.^[12]

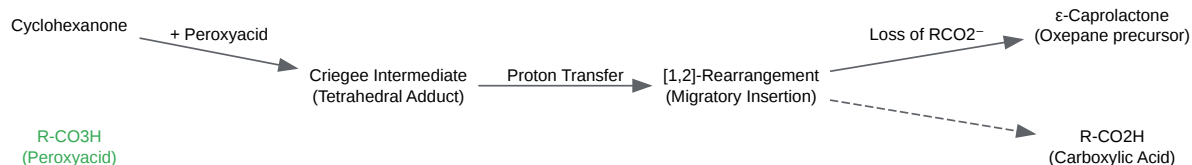
Ring Expansion Reactions

Constructing a thermodynamically favored five- or six-membered ring and subsequently expanding it to a seven-membered oxepane is an elegant and powerful strategy.

Baeyer-Villiger Oxidation: The Baeyer-Villiger (BV) oxidation is a cornerstone of this approach. It involves the oxidation of a cyclic ketone (e.g., cyclohexanone) to a lactone (a cyclic ester) using a peroxyacid, such as meta-chloroperoxybenzoic acid (m-CPBA), or hydrogen peroxide with a Lewis acid catalyst.^{[13][14]} The resulting lactone can then be reduced or further manipulated to afford the desired oxepane.

Causality Behind Experimental Choices: The key to the BV oxidation is the migratory aptitude of the groups attached to the ketone. The group that is better able to stabilize a positive charge will preferentially migrate. The general order is: tertiary alkyl > secondary alkyl ≈ phenyl > primary alkyl > methyl.^[14] This predictable regioselectivity is a major advantage. Peroxyacids like m-CPBA are common, but for greener protocols, systems like urea-hydrogen peroxide (UHP) with a lipase catalyst (e.g., Novozyme-435) in ethyl acetate have been developed.^{[15][16]}

Mechanistic Pathway: The reaction proceeds through the "Criegee intermediate," where the rearrangement step is stereoretentive and concerted.



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Figure 3. Key steps of the Baeyer-Villiger oxidation mechanism.

Detailed Experimental Protocols

To ensure this guide is of practical value, two detailed, field-proven protocols are provided. These are intended as self-validating systems for trained chemists.

Protocol 1: Ring-Closing Metathesis

Synthesis of an Oxepine via Grubbs Catalysis (Adapted from Das et al. as reviewed in[1])

Objective: To synthesize an enantiopure oxepine precursor from an acyclic diene using Grubbs first-generation catalyst.

Materials:

- Acyclic diene substrate (e.g., compound 149 in[1]) (1.0 equiv)
- Grubbs Catalyst®, 1st Generation (0.10 equiv, 10 mol%)
- Anhydrous Dichloromethane (DCM), degassed (to achieve 0.01 M concentration)
- Argon gas supply
- Standard glassware (oven-dried)

Procedure:

- To an oven-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the diene substrate (1.0 equiv).
- Evacuate the flask and backfill with argon. Repeat this cycle three times.
- Add anhydrous, degassed DCM via cannula to dissolve the substrate to a final concentration of 0.01 M.
- To this solution, add the Grubbs first-generation catalyst (0.10 equiv) in one portion under a positive flow of argon.
- Heat the reaction mixture to reflux (approx. 40 °C) and stir under the argon atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) (e.g., using a 20% ethyl acetate in hexanes eluent). The reaction is typically complete within 4-12 hours.
- Upon completion, cool the reaction to room temperature and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford the desired oxepine product (typical yield: 65%).^[1]
- Characterize the product by ¹H NMR, ¹³C NMR, and HRMS.

Protocol 2: Baeyer-Villiger Oxidation

Chemo-enzymatic Synthesis of ϵ -Caprolactone (Adapted from^[15])

Objective: To synthesize ϵ -caprolactone from cyclohexanone using an environmentally benign enzymatic protocol.

Materials:

- Cyclohexanone (1.0 equiv, 0.5 mmol)
- Urea-Hydrogen Peroxide (UHP) (2.0 equiv, 1.0 mmol)

- Novozyme-435 (immobilized *Candida antarctica* lipase B) (25 mg)
- Ethyl Acetate (1.5 mL)
- Standard laboratory test tube and shaker

Procedure:

- In a test tube, dissolve cyclohexanone (0.5 mmol) in ethyl acetate (1.5 mL).
- Add urea-hydrogen peroxide (1.0 mmol) and Novozyme-435 (25 mg) to the solution.
- Seal the test tube tightly and place it on an orbital shaker at room temperature (approx. 27 °C).
- Allow the reaction to proceed for 24-48 hours. Monitor progress by TLC or GC-MS.
- Upon completion, filter the reaction mixture to remove the immobilized enzyme (Novozyme-435 can be washed and reused).
- Evaporate the solvent from the filtrate under reduced pressure.
- The crude product can be purified by column chromatography if necessary, though this protocol often yields highly pure lactone. (Typical yield: >90%).^[15]
- Characterize the product by ^1H NMR, ^{13}C NMR, and comparison to known standards.

Conclusion and Future Outlook

The synthesis of the oxepane ring system, while challenging, is a mature field with a powerful and diverse toolkit of synthetic methods. Ring-closing metathesis offers unparalleled efficiency for creating unsaturated variants from complex acyclic precursors, while classical cycloetherifications remain a reliable, albeit sometimes lower-yielding, option. Ring expansion strategies, particularly the Baeyer-Villiger oxidation, provide an ingenious workaround to the difficulties of direct seven-membered ring formation. As the demand for structurally complex and stereochemically rich molecules grows in drug discovery, the development of new catalytic, enantioselective methods for oxepane synthesis will undoubtedly continue to be a major focus.

Advances in areas such as C-H activation and photoredox catalysis may soon provide novel and more efficient entries into this important heterocyclic family.

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